

Molecular structure and function of Vardenafil dihydrochloride

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Compound of Interest

Compound Name: *Vardenafil Dihydrochloride*

Cat. No.: *B1682183*

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An In-depth Technical Guide on the Molecular Structure and Function of **Vardenafil Dihydrochloride**

Introduction

Vardenafil dihydrochloride is a potent and highly selective phosphodiesterase type 5 (PDE5) inhibitor.^{[1][2][3]} It is a synthetic, orally active drug developed for the treatment of erectile dysfunction (ED).^{[2][4][5]} Marketed under trade names like Levitra, vardenafil facilitates the attainment and maintenance of a penile erection upon sexual stimulation by enhancing the nitric oxide/cyclic guanosine monophosphate (NO/cGMP) signaling pathway.^{[2][4]} This document provides a comprehensive technical overview of its molecular characteristics, mechanism of action, pharmacokinetics, clinical efficacy, and the experimental protocols used for its evaluation.

Molecular Structure and Chemical Properties

Vardenafil dihydrochloride is the dihydrochloride salt of vardenafil.^[6] It is designated chemically as piperazine, 1-[[3-(1,4-dihydro-5-methyl-4-oxo-7-propylimidazo[5,1-f][1][4][6]triazin-2-yl)-4-ethoxyphenyl]sulfonyl]-4-ethyl-, dihydrochloride.^[6] The base compound is a piperazine derivative.^[6]

Table 1: Chemical and Physical Properties of Vardenafil and its Dihydrochloride Salt

Property	Vardenafil Base	Vardenafil Dihydrochloride	Source
IUPAC Name	2-[2-ethoxy-5-(4-ethylpiperazin-1-yl)sulfonylphenyl]-5-methyl-7-propyl-3H-imidazo[5,1-f][1][4][6]triazin-4-one	2-[2-ethoxy-5-(4-ethylpiperazin-1-yl)sulfonylphenyl]-5-methyl-7-propyl-3H-imidazo[5,1-f][1][4][6]triazin-4-one;dihydrochloride	[6]
Molecular Formula	C ₂₃ H ₃₂ N ₆ O ₄ S	C ₂₃ H ₃₄ Cl ₂ N ₆ O ₄ S	[6][7]
Molecular Weight	488.60 g/mol	561.5 g/mol	[6][7]
Appearance	-	Nearly colorless, solid substance	[1][8]
Solubility (in water)	-	0.11 mg/mL	[1][7]
Melting Point	-	214-216°C	[8]

Mechanism of Action

Vardenafil's therapeutic effect is rooted in its selective inhibition of the cGMP-specific phosphodiesterase type 5 (PDE5) enzyme.[2][4][9]

The Physiology of Penile Erection

Penile erection is a hemodynamic event initiated by sexual stimulation.[1][2] This stimulation triggers the release of nitric oxide (NO) from nerve endings and endothelial cells within the corpus cavernosum of the penis.[1][2] NO activates the enzyme guanylate cyclase, which in turn increases the synthesis of cyclic guanosine monophosphate (cGMP) in the smooth muscle cells.[1][2][4] Elevated levels of cGMP lead to the relaxation of these smooth muscles, allowing for increased blood flow into the corpus cavernosum, resulting in an erection.[1][2][4]

Vardenafil's Role

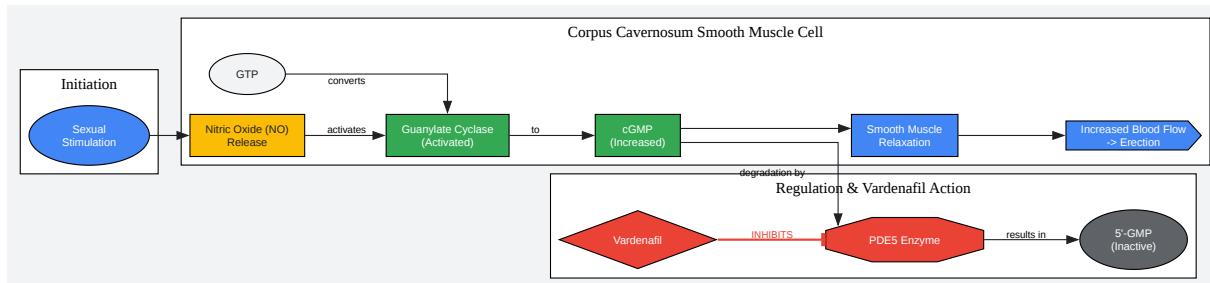
The concentration of cGMP is regulated by its rate of synthesis by guanylate cyclase and its rate of degradation by phosphodiesterases (PDEs).[1][2] In the human corpus cavernosum,

PDE5 is the most abundant phosphodiesterase and is responsible for the breakdown of cGMP.

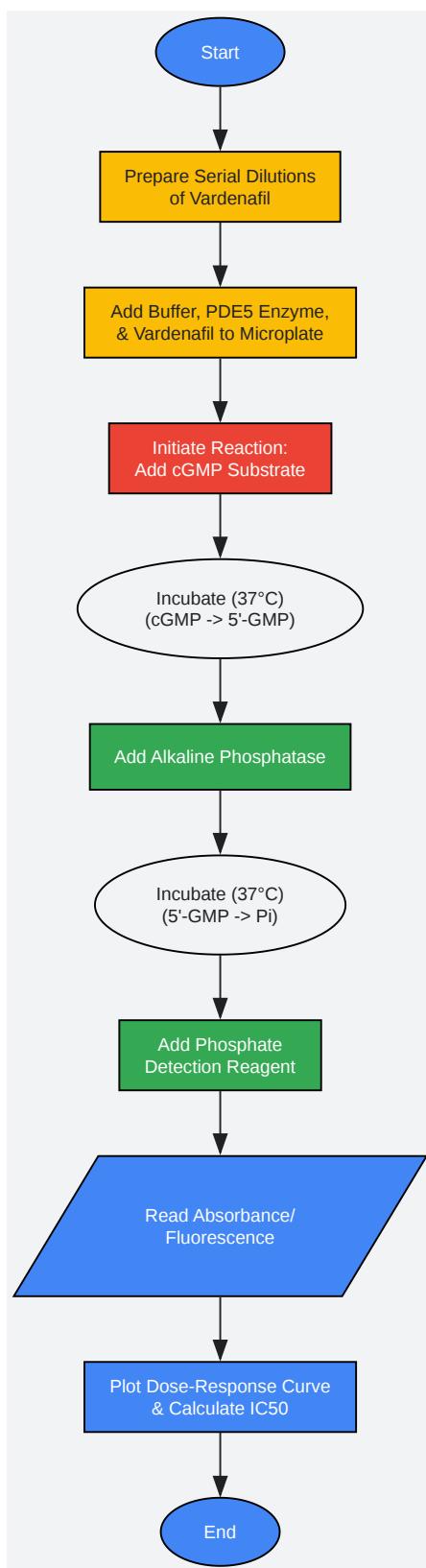
[1][2][9]

Vardenafil is a competitive inhibitor of PDE5.[2][5] By blocking this enzyme, vardenafil prevents the degradation of cGMP.[2][9] The resulting higher concentration of cGMP prolongs smooth muscle relaxation and enhances blood inflow, thereby improving erectile function.[2][9] It is critical to note that vardenafil is not an initiator of erection; sexual stimulation is required to trigger the initial release of NO and production of cGMP.[1][2] In the absence of sexual stimulation, vardenafil has no pharmacological effect.[1][2]

Signaling Pathway Diagram





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